

physical and chemical properties of 3-Bromo-7-(4-bromobenzoyl)indole

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Compound of Interest

Compound Name: 3-Bromo-7-(4-bromobenzoyl)indole

Cat. No.: B12724446

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Preliminary Technical Profile: 3-Bromo-7-(4-bromobenzoyl)indole

Disclaimer: This document summarizes the currently available public information on **3-Bromo-7-(4-bromobenzoyl)indole**. A comprehensive technical guide or whitepaper cannot be generated at this time due to the significant lack of published experimental data regarding its detailed physicochemical properties, spectroscopic analysis, specific synthesis protocols, and biological activity. This profile is intended for informational purposes for researchers, scientists, and drug development professionals.

Core Physical and Chemical Properties

Publicly available data on the specific quantitative physical properties of **3-Bromo-7-(4-bromobenzoyl)indole** is scarce. The information is primarily limited to basic chemical identifiers.

Property	Value	Source
CAS Number	1279501-08-4	[1] [2] [3]
Molecular Formula	C ₁₅ H ₉ Br ₂ NO	[1]
Molecular Weight	379.05 g/mol	[2]
IUPAC Name	(3-Bromo-1H-indol-7-yl)(4-bromophenyl)methanone	[3]
Synonyms	Indole, 3-Bromo-7-(4-bromobenzoyl)-	[3]
Physical Form	Neat (solid)	[1]
Storage Temperature	2-8°C (Refrigerator)	[2]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
pKa	Data not available	
Melting Point (Analog)	162-164°C (for 7-(4-Bromobenzoyl)indole)	[4]

Note: The melting point of the non-brominated analog, 7-(4-Bromobenzoyl)indole (CAS 91714-50-0), is provided for comparative reference.

Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, Mass Spectrometry, IR) for **3-Bromo-7-(4-bromobenzoyl)indole** are not available in the reviewed public sources. Characterization data would be supplied by commercial vendors upon purchase.[\[5\]](#)

Synthesis and Reactivity

No specific, detailed experimental protocol for the synthesis of **3-Bromo-7-(4-bromobenzoyl)indole** has been published in the searched literature. However, a plausible

synthetic route can be proposed based on established indole chemistry. The synthesis would likely proceed in two key steps:

- **Friedel-Crafts Acylation:** Acylation of an indole precursor at the C7 position with 4-bromobenzoyl chloride. This reaction typically requires a Lewis acid catalyst.
- **Regioselective Bromination:** Subsequent bromination of the resulting 7-(4-bromobenzoyl)indole intermediate at the C3 position of the indole ring, which is the most nucleophilic position. N-Bromosuccinimide (NBS) is a common reagent for this transformation.

Below is a conceptual workflow for this proposed synthesis.

Step 1: Friedel-Crafts Acylation

Indole

4-Bromobenzoyl Chloride
+ Lewis Acid (e.g., AlCl_3)

Toluene, Heat

7-(4-Bromobenzoyl)indole

Step 2: Electrophilic Bromination

N-Bromosuccinimide (NBS)

Solvent (e.g., DMF or CCl_4)

3-Bromo-7-(4-bromobenzoyl)indole

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